

In-Depth Technical Guide: Safety and Handling of trans-2-Octen-1-ol

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Compound of Interest

Compound Name: *Trans-2-octen-1-ol*

Cat. No.: B096542

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the safety and handling of **trans-2-octen-1-ol**, an unsaturated fatty alcohol used in the flavor and fragrance industries and in various research applications. A thorough understanding of its chemical properties and potential hazards is essential for ensuring laboratory safety and the integrity of experimental work. This document outlines the known physical and chemical properties, toxicological information, recommended handling procedures, and emergency protocols.

Chemical and Physical Properties

trans-2-Octen-1-ol is a colorless liquid with a characteristic fatty, green odor.^[1] Key identifying and physical data are summarized in the table below.

Property	Value	Reference(s)
Chemical Name	(2E)-oct-2-en-1-ol	[2]
Synonyms	trans-2-Octenol	[2]
CAS Number	18409-17-1	[1][3]
EC Number	242-288-2	[3]
Molecular Formula	C ₈ H ₁₆ O	[1][3]
Molecular Weight	128.21 g/mol	[1][3]
Boiling Point	85-87 °C at 10 mmHg	[3]
Density	0.843 g/mL at 25 °C	[3]
Refractive Index	n ₂₀ /D 1.4460	[3]
Flash Point	92.2 °C (198.0 °F) - closed cup	[3]
Solubility	Insoluble in water; Soluble in ethanol, hexane, and triacetin.	[2]


Hazard Identification and Classification

trans-2-Octen-1-ol is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	GHS Classification	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation
Flammable Liquids	Category 4	H227: Combustible liquid

Signal Word: Warning[3]

Hazard Pictograms:

 alt text

Toxicological Information

While **trans-2-octen-1-ol** is known to be an irritant, specific quantitative toxicological data from standardized tests are not readily available in publicly accessible databases. The following table summarizes the available information.

Toxicological Endpoint	Species	Route	Value	Classification	Reference(s)
Acute Oral Toxicity (LD50)	Not specified	Oral	No data available	Not classified	[4]
Acute Dermal Toxicity (LD50)	Not specified	Dermal	No data available	Not classified	[4]
Acute Inhalation Toxicity (LC50)	Not specified	Inhalation	No data available	Not classified	[4]
Skin Irritation/Corrosion	Rabbit (predicted)	Dermal	-	Irritant (Category 2)	[3][5]
Eye Irritation/Corrosion	Rabbit (predicted)	Ocular	-	Irritant (Category 2)	[3][5]
Respiratory or Skin Sensitization	Guinea pig (predicted)	Dermal	No data available	May cause an allergic skin reaction.	[6]
Carcinogenicity	Not specified	-	Not identified as a carcinogen by IARC, ACGIH, NTP, or OSHA.	Not classified	[4]

Experimental Protocols

Detailed experimental protocols for assessing the safety of chemicals like **trans-2-octen-1-ol** are outlined in the OECD Guidelines for the Testing of Chemicals. The following sections describe the methodologies for key toxicological endpoints.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test determines the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage. The albino rabbit is the recommended test animal.[5]

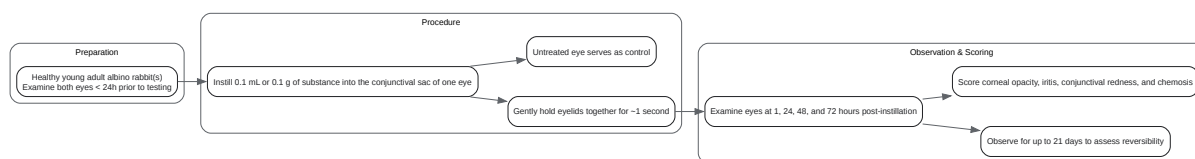


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Caption: Workflow for OECD Guideline 404 Acute Dermal Irritation/Corrosion Test.

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test evaluates the potential of a substance to cause ocular damage. It is typically performed on albino rabbits.[4]

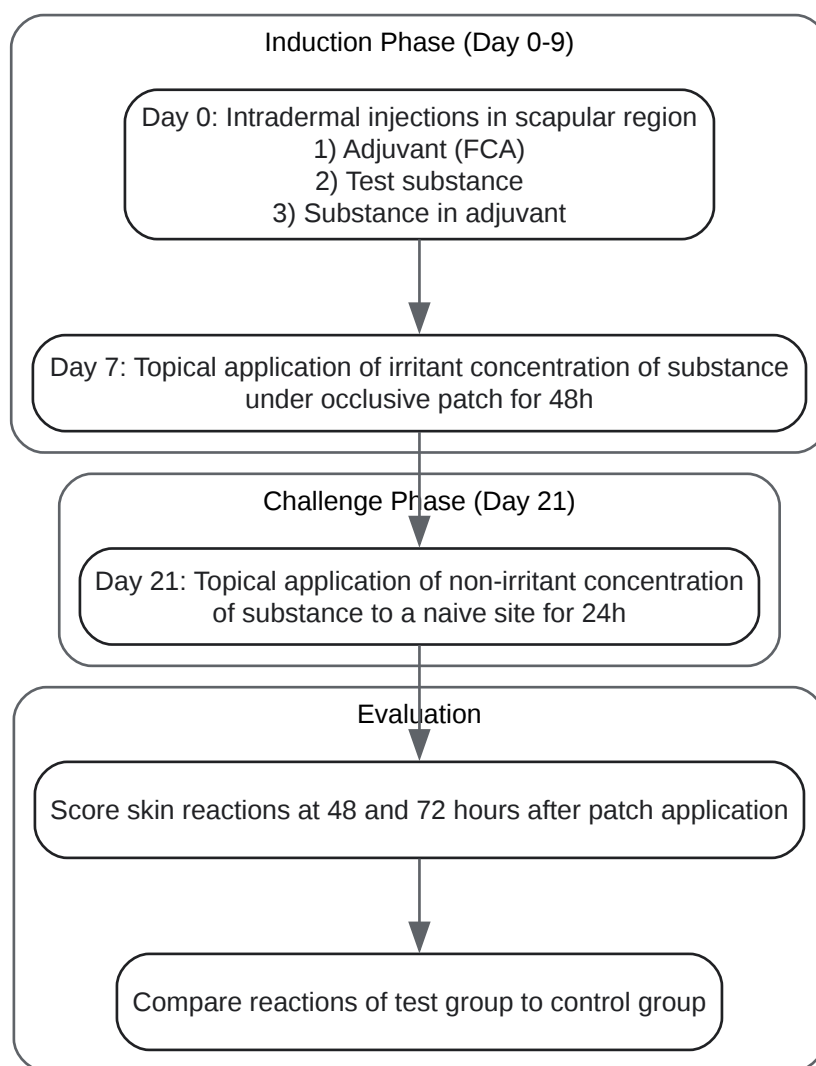


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Caption: Workflow for OECD Guideline 405 Acute Eye Irritation/Corrosion Test.

Skin Sensitization (OECD Guideline 406 - Guinea Pig Maximization Test)

The Guinea Pig Maximization Test (GPMT) is a method to determine if a substance can cause skin sensitization.^{[1][3]}



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Caption: Workflow for OECD Guideline 406 Skin Sensitization (GPMT).

Safe Handling and Personal Protective Equipment (PPE)

Due to its irritant properties and combustibility, appropriate safety measures must be in place when handling **trans-2-octen-1-ol**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors.^[4]
- Keep away from heat, sparks, open flames, and hot surfaces.^[4]

Personal Protective Equipment

The following PPE is recommended when handling **trans-2-octen-1-ol**:^[3]

PPE Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.
Skin Protection	Chemically resistant gloves (e.g., nitrile rubber). Lab coat.
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with organic vapor cartridges.

First-Aid Measures

In case of exposure, follow these first-aid procedures and seek medical attention.

Exposure Route	First-Aid Measures	Reference(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.	[4]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.	[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.	[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.	[4]

Storage and Disposal

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
- Keep away from sources of ignition.[4]
- Incompatible with strong oxidizing agents and strong bases.[4]

Disposal

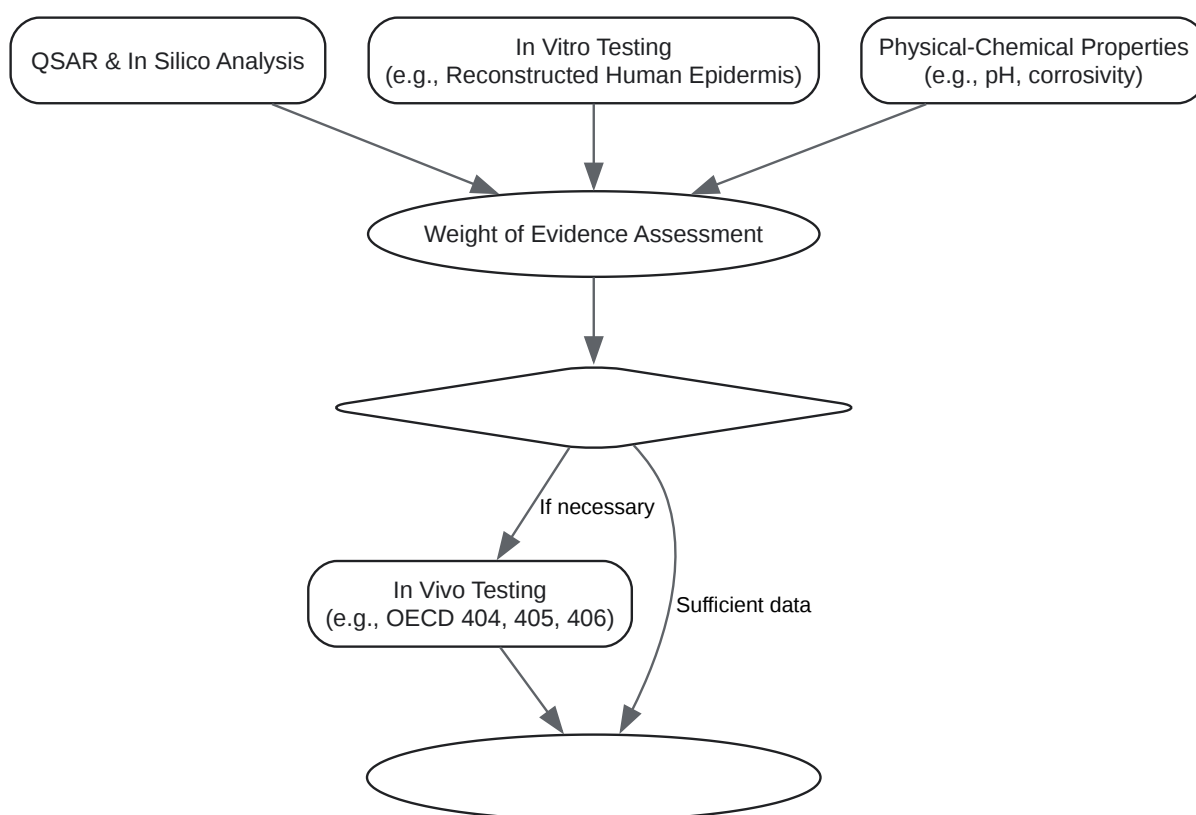
- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains or waterways.[4]
- Contaminated packaging should be disposed of as unused product.[7]

Accidental Release Measures

- Ensure adequate ventilation and remove all sources of ignition.
- Wear appropriate personal protective equipment.
- Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[4]

Logical Relationships in Safety Assessment

The safety assessment of a chemical involves a hierarchical approach, often starting with computational and in vitro methods before proceeding to in vivo testing to minimize animal use.



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Caption: Logical workflow for chemical safety and hazard assessment.

Disclaimer

The information provided in this document is intended for use by qualified professionals and is based on publicly available data as of the date of this document. It is not exhaustive and should not be considered a substitute for a comprehensive safety assessment. Users are responsible for conducting their own risk assessments and for complying with all applicable laws and regulations.

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